

Chemical and Biochemical Profile of 3-Methyl-2-oxobutanoic Acid

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3-Methyl-2-oxobutanoic acid

CAS No.: 759-05-7

Cat. No.: S564956

[Get Quote](#)

3-Methyl-2-oxobutanoic acid (also known as **α -ketoisovaleric acid** or **2-ketovaline**) is a key intermediate in several metabolic pathways. Below is a summary of its fundamental properties in Table 1.

Table 1: Fundamental Characteristics of 3-Methyl-2-oxobutanoic Acid

Property	Description
IUPAC Name	3-Methyl-2-oxobutanoic acid [1]
Chemical Formula	C ₅ H ₈ O ₃ [1] [2]
Average Mass	116.12 g/mol [1] [2]
CAS Number	759-05-7 [3] [1] [2]
SMILES	CC(C)C(=O)C(=O)O [1]
InChI Key	QHKABHOOEWYVLI-UHFFFAOYSA-N [1]
Chemical Classification	Branched-chain α -keto acid [4]

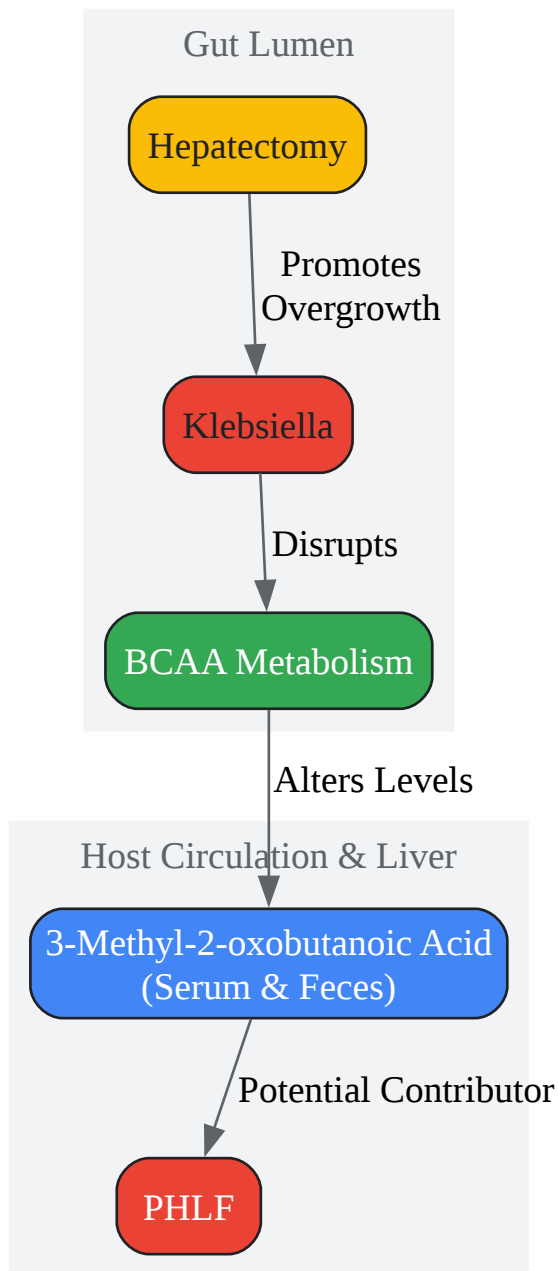
This metabolite is a **branched-chain α -keto acid (BCKA)**, which is the deaminated form of the branched-chain amino acid (BCAA) **valine** [4]. It serves as a crucial metabolic hub and is recognized as a **precursor of pantothenic acid (Vitamin B5)** in microorganisms like *Escherichia coli* [3]. Its presence has been confirmed in humans and other species like *Saccharomyces cerevisiae* [1].

Clinical and Functional Significance in Human Health

Association with Post-Hepatectomy Liver Failure (PHLF)

The most significant clinical finding regarding **3-methyl-2-oxobutanoic acid** comes from a 2022 study on patients with Hepatitis B virus-related hepatocellular carcinoma (B-HCC) [4].

- **Gut Microbiota Dysbiosis:** The study found that hepatectomy led to a significant gut microbial imbalance in patients, with a marked elevation of the bacterium *Klebsiella* in those who developed PHLF [4].
- **Correlation with Metabolite:** Through Spearman correlation analysis, the elevated *Klebsiella* abundance was found to be highly correlated with increased levels of **3-methyl-2-oxobutanoic acid** in both **feces and serum** [4].
- **Proposed Mechanism:** The research suggests that *Klebsiella* likely acts on **branched-chain amino acid (BCAA) metabolic pathways**, impacting the host's metabolism of **3-methyl-2-oxobutanoic acid** [4]. This interplay is illustrated in the diagram below, which outlines the proposed pathway linking gut microbiota to PHLF.



[Click to download full resolution via product page](#)

Proposed pathway linking gut microbiota dysbiosis to Post-Hepatectomy Liver Failure (PHLF).

This positions **3-methyl-2-oxobutanoic acid** as a metabolite with significant research value for understanding and potentially developing targeted treatments for PHLF [4].

Neurological Effects

Animal studies have indicated that this metabolite can induce convulsions in rats through interactions with both **GABAergic and glutamatergic mechanisms** in the brain, highlighting its potential neuroactivity [3].

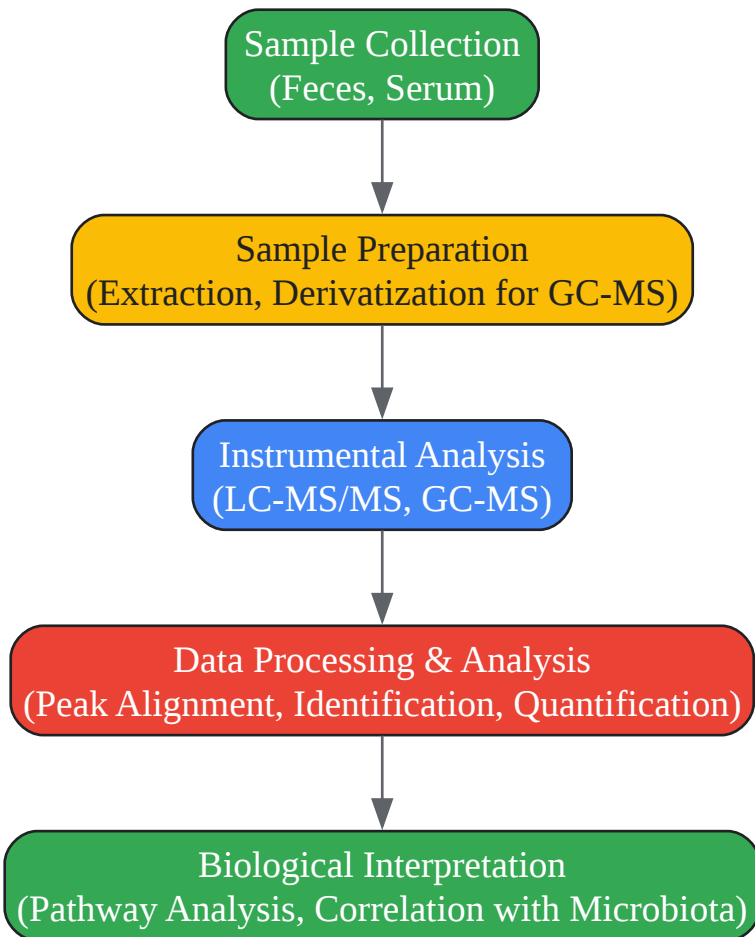
Analytical Methodologies for Detection and Quantification

Accurately measuring **3-methyl-2-oxobutanoic acid** in complex biological samples requires sophisticated analytical techniques. The primary methodologies are summarized below.

Table 2: Key Analytical Techniques for 3-Methyl-2-oxobutanoic Acid

Technique	Application & Workflow	Key Considerations
Liquid Chromatography-Mass Spectrometry (LC-MS/MS)	Non-targeted metabolomics of fecal and serum samples [4]. Samples are processed and analyzed to identify and quantify a wide range of metabolites.	Ideal for thermally unstable compounds. Provides high sensitivity and selectivity for targeted and untargeted analysis [5].
Gas Chromatography-Mass Spectrometry (GC-MS)	Used for volatile compounds or those that can be made volatile through derivatization [5]. Often applied to analyze volatile organic compounds (VOCs) and SCFAs.	Requires derivatization for non-volatile acids. Considered a gold standard for reproducibility and sensitivity in metabolomics for certain compound classes [5].

The general workflow for a gut microbiota metabolomics study is visualized below, illustrating how these techniques are integrated.



[Click to download full resolution via product page](#)

General workflow for a metabolomics study investigating gut microbiota-derived metabolites.

Research and Therapeutic Implications

The discovery of the *Klebsiella* - **3-methyl-2-oxobutanoic acid** - PHLF axis opens several promising avenues for future research and drug development.

- **Biomarker Potential:** The correlation between this metabolite and PHLF suggests it could serve as a non-invasive **evaluation indicator or prognostic biomarker** for post-surgical complications in B-HCC patients [4].
- **Therapeutic Target:** Modulating the gut microbiota, specifically reducing *Klebsiella* overgrowth, or directly targeting the BCAA metabolic pathway could represent novel **therapeutic strategies** to prevent or mitigate PHLF [4].

- **Mechanistic Studies:** Further research is needed to elucidate the exact molecular mechanisms by which **3-methyl-2-oxobutanoic acid** influences liver function and regeneration. Studies could investigate its role in energy metabolism, oxidative stress, or signaling pathways in hepatocytes.

In conclusion, **3-methyl-2-oxobutanoic acid** is more than a simple metabolic intermediate; it is an emerging player at the intersection of gut microbiota activity and host liver physiology. Its study, particularly through integrated multi-omics approaches, holds significant promise for advancing our understanding of complex post-surgical diseases and developing new diagnostic and therapeutic solutions.

References

1. - 3 - methyl - 2 (CHEBI:16530) oxobutanoic acid [ebi.ac.uk]
2. CAS No : 759-05-7 | Product Name : 3 - Methyl - 2 - oxobutanoic Acid [pharmaffiliates.com]
3. 3-Methyl-2-oxobutanoic acid | Endogenous Metabolite | MedChemExpress [medchemexpress.com]
4. Integrated omics analysis: the relationship between significantly... [pmc.ncbi.nlm.nih.gov]
5. Frontiers | Gut Profiling: Metabolomics Based Approach to... Microbiota [frontiersin.org]

To cite this document: Smolecule. [Chemical and Biochemical Profile of 3-Methyl-2-oxobutanoic Acid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b564956#3-methyl-2-oxobutanoic-acid-gut-microbiota-metabolite>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com